

Technical Guide: m-Tolyltetrazolium Red Formazan (CAS 71274-65-2)[1]

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Compound of Interest

Compound Name: *m-Tolyltetrazolium Red Formazan*

Cat. No.: *B13809543*

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Chemical Identity & Core Significance

m-Tolyltetrazolium Red Formazan is a bioactive chromophore generated through the enzymatic reduction of its parent tetrazolium salt, m-Tolyltetrazolium Red (typically 2,5-diphenyl-3-(m-tolyl)tetrazolium chloride).[1][2][3]

In research and drug development, this compound serves as the readout signal for metabolic activity.[4] Unlike soluble tetrazolium derivatives (e.g., XTT, MTS), this formazan precipitates as an insoluble crystal, requiring solubilization for spectrophotometric quantification. It is structurally analogous to Triphenylformazan (TPF) but contains a methyl group at the meta position of the N1-phenyl ring, which influences its crystallization kinetics and lipophilicity.

Chemical Structure & Nomenclature

Property	Specification
CAS Number	71274-65-2
IUPAC Name	1-(3-Methylphenyl)-3,5-diphenylformazan
Common Synonyms	m-Tolyl Formazan; 3,5-Diphenyl-1-(m-tolyl)formazan
Molecular Formula	
Molecular Weight	314.39 g/mol
SMILES	<chem>Cc1cccc(n1)N=Nc2ccccc2</chem> (Simplified core structure)

Physicochemical Properties

The following data establishes the baseline for handling and quantification.

Parameter	Value / Characteristic	Relevance to Protocol
Appearance	Dark red to amber crystalline powder	Visual confirmation of purity.[1]
Melting Point	156–157 °C	Indicates thermal stability; high MP suggests stable storage.
Solubility (Water)	Insoluble	Critical: Requires organic solvent extraction (DMSO/Ethanol) post-assay.
Solubility (Organic)	Soluble in DMSO, Ethanol, Acetone	Use DMSO for quantitative plate reading.
Absorbance ()	~485–495 nm (Solvent dependent)	Set plate reader to 490 nm (primary) or 570 nm (secondary).
Stability	Light Sensitive	Store in amber vials; perform extractions in low light.

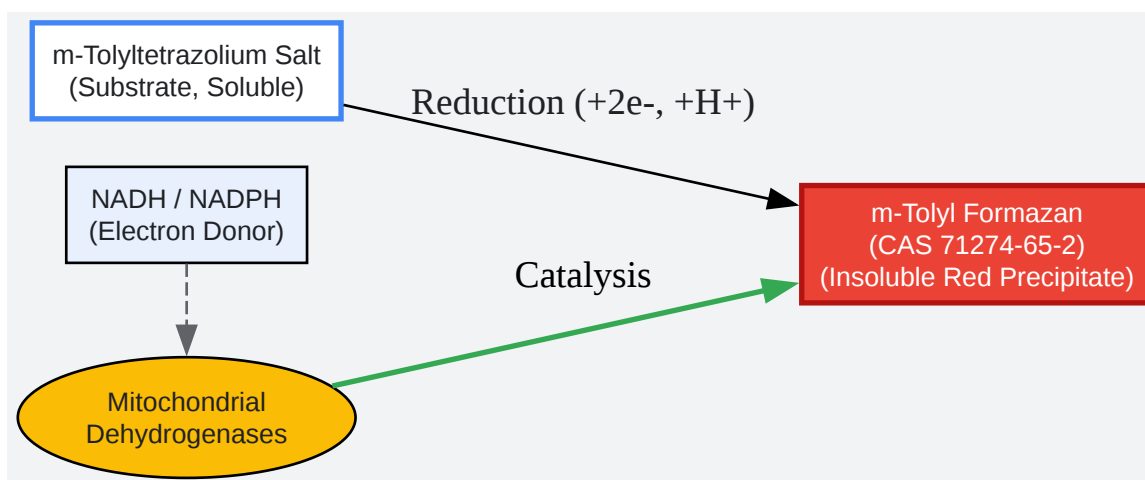
Mechanism of Action: The Reductive Pathway

The generation of **m-Tolyltetrazolium Red Formazan** is a direct measure of cellular dehydrogenase activity (specifically NADH/NADPH-dependent oxidoreductases). This reaction occurs primarily at the mitochondrial inner membrane and plasma membrane electron transport chains.

Reaction Logic

- **Substrate Entry:** The parent tetrazolium salt (colorless/pale yellow) permeates the cell or tissue.
- **Enzymatic Reduction:** Viable cells with active metabolism donate electrons via NADH/NADPH.
- **Ring Opening:** The tetrazolium ring is cleaved, breaking the N-N bond.
- **Precipitation:** The hydrophobic formazan (CAS 71274-65-2) accumulates as intracellular crystals.

Pathway Visualization



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Caption: Enzymatic reduction of the tetrazolium precursor to the insoluble m-Tolyl Formazan product.

Experimental Protocol: Quantification Assay

This protocol describes the use of the parent salt to generate CAS 71274-65-2 for viability quantification.

Reagents Required[4]

- Precursor: m-Tolyltetrazolium Chloride (0.5% w/v in PBS).
- Solubilization Buffer: 100% DMSO or Acidified Ethanol (0.1N HCl in EtOH).
- Control: m-Tolyl Formazan Standard (CAS 71274-65-2) for standard curve generation.

Step-by-Step Methodology

Phase 1: Incubation

- Seeding: Culture cells in a 96-well plate (
 –
 cells/well).
- Treatment: Apply drug/stimulus and incubate for required duration (e.g., 24h).
- Labeling: Add 10 μ L of m-Tolyltetrazolium precursor solution to each 100 μ L well.
- Reaction: Incubate at 37°C for 2–4 hours.
 - Checkpoint: Verify formation of dark red crystals under inverted microscopy.

Phase 2: Solubilization & Reading

- Termination: Carefully aspirate the culture medium. Do not disturb the crystal layer.
 - Note: If cells are non-adherent, centrifuge the plate (1000 x g, 5 min) before aspiration.
- Dissolution: Add 100 μ L DMSO to each well.
- Mixing: Place on an orbital shaker for 10 minutes at room temperature to fully dissolve the formazan (CAS 71274-65-2).

- Quantification: Measure absorbance at 490 nm.
 - Reference Wavelength: Subtract background absorbance measured at 650 nm.

Troubleshooting Matrix

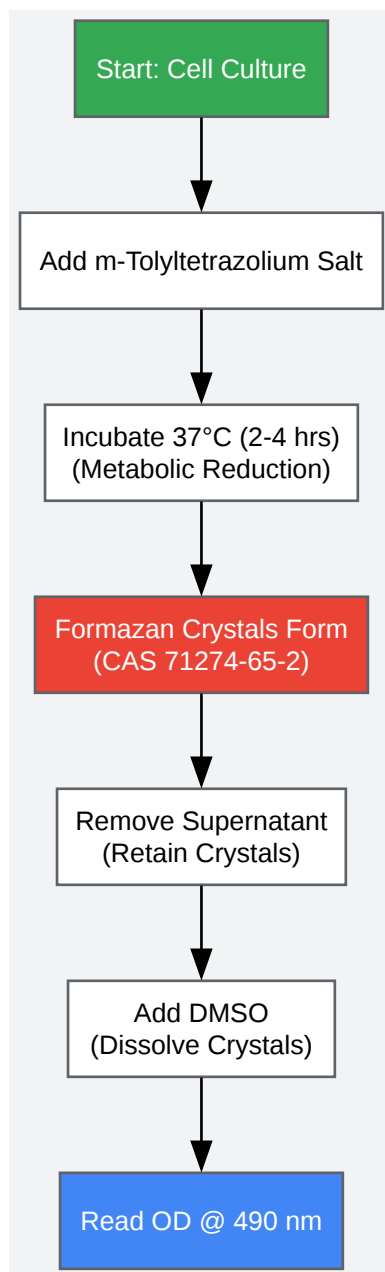
Observation	Root Cause	Corrective Action
High Background (Blank)	Spontaneous reduction	Check media for reducing agents (ascorbic acid, thiols). Use fresh precursor.
Low Signal	Incomplete solubilization	Increase shaking time; ensure DMSO volume is sufficient.
Precipitate in DMSO	Saturation	Dilute samples; the formazan concentration exceeds solubility limit.

Standard Curve Generation (Using CAS 71274-65-2)

To calculate absolute moles of formazan produced (rather than relative viability), use the pure CAS 71274-65-2 compound.

- Stock Preparation: Dissolve 10 mg of **m-Tolyltetrazolium Red Formazan** (CAS 71274-65-2) in 10 mL DMSO (Concentration: 1 mg/mL).
- Serial Dilution: Prepare dilutions in DMSO ranging from 0.01 to 0.5 mg/mL.
- Measurement: Read absorbance at 490 nm.
- Calculation: Plot Absorbance vs. Concentration. Use the slope to convert experimental absorbance to metabolic output.

Workflow Diagram



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Caption: Standard workflow for quantifying cell viability using m-Tolyltetrazolium.

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- To cite this document: BenchChem. [Technical Guide: m-Tolyltetrazolium Red Formazan (CAS 71274-65-2)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13809543/docs#technical-guide-m-tolyltetrazolium-red-formazan-cas-71274-65-2-1>]

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